

Technical Data Sheet: 2-(6-Bromo-1H-indol-3-yl)ethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(6-Bromo-1H-indol-3-yl)ethanol

Cat. No.: B1287303

[Get Quote](#)

Introduction

This document provides a concise technical overview of the molecular weight and related physicochemical properties of **2-(6-Bromo-1H-indol-3-yl)ethanol**. This compound is an indole derivative of interest in medicinal chemistry and pharmacological research due to its unique structural features, including a bromine substituent on the indole ring.^[1] Its molecular weight is a fundamental parameter for quantitative analysis, solution preparation, and interpretation of experimental results.

Molecular Properties

The molecular properties of **2-(6-Bromo-1H-indol-3-yl)ethanol** have been determined based on its chemical structure. The key quantitative data are summarized in the table below.

Parameter	Value	Reference
Molecular Formula	C ₁₀ H ₁₀ BrNO	[1][2][3]
Molecular Weight	240.10 g/mol	[1][2]
Exact Mass	238.99458 Da	[2]
CAS Number	214915-72-7	[1][2]

Determination of Molecular Weight

Methodology:

The molecular weight of a compound is a calculated value derived from its molecular formula and the standard atomic weights of its constituent elements. The calculation is performed as follows:

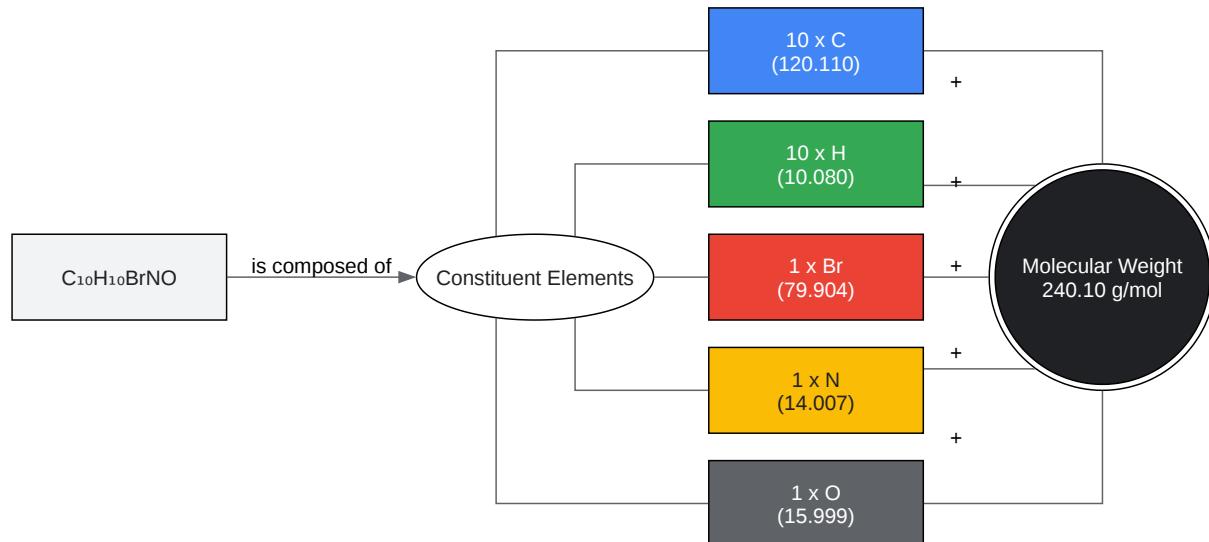
- Identify the Molecular Formula: The molecular formula for **2-(6-Bromo-1H-indol-3-yl)ethanol** is $C_{10}H_{10}BrNO$.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Determine Atomic Composition: The formula indicates the molecule contains:
 - 10 Carbon (C) atoms
 - 10 Hydrogen (H) atoms
 - 1 Bromine (Br) atom
 - 1 Nitrogen (N) atom
 - 1 Oxygen (O) atom
- Summation of Atomic Weights: The molecular weight is the sum of the atomic weights of all atoms in the molecule. Using the standard atomic weights from the IUPAC Periodic Table:
 - $(10 \times 12.011) + (10 \times 1.008) + (1 \times 79.904) + (1 \times 14.007) + (1 \times 15.999) = 240.10 \text{ g/mol}$

Experimental Verification:

While the theoretical molecular weight is calculated, it can be experimentally confirmed using techniques such as mass spectrometry. In this method, the compound is ionized, and the mass-to-charge ratio (m/z) of the resulting ions is measured. The exact mass (monoisotopic mass) provided in Table 1 is particularly relevant for high-resolution mass spectrometry analysis.

Visualization of Molecular Composition

The following diagram illustrates the relationship between the elemental components of **2-(6-Bromo-1H-indol-3-yl)ethanol** and its final calculated molecular weight.



[Click to download full resolution via product page](#)

Caption: Calculation workflow for the molecular weight of **2-(6-Bromo-1H-indol-3-yl)ethanol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 2-(6-Bromo-1H-indol-3-yl)ethanol | 214915-72-7 [smolecule.com]
- 2. echemi.com [echemi.com]

- 3. 2-(6-Bromo-1H-indol-3-yl)ethanol - AbacipharmTech-Global Chemical supplier [abacipharma.com]
- To cite this document: BenchChem. [Technical Data Sheet: 2-(6-Bromo-1H-indol-3-yl)ethanol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1287303#2-6-bromo-1h-indol-3-yl-ethanol-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com